Definitive Characterization Guide: Benzyl(oxan-4-ylmethyl)amine[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Benzyl(oxan-4-ylmethyl)amine*
CAS No.:	*887978-20-3*
Cat. No.:	*B1326248*

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Executive Summary & Technical Context

Benzyl(oxan-4-ylmethyl)amine is a secondary amine intermediate frequently employed in medicinal chemistry as a linker motif.[1] It combines a lipophilic benzyl group with a polar, metabolic-stability-enhancing tetrahydropyran (oxane) ring.[1]

Critical Distinction: Researchers often confuse this target with its lower homologue, N-benzyl-tetrahydro-2H-pyran-4-amine.[1] The distinction lies in the methylene spacer (

) between the nitrogen and the pyran ring.[1] This guide focuses on the methylene-spaced variant.[1]

Chemical Identity[1][2][3][4][5][6][7]

- IUPAC Name: N-benzyl-1-(tetrahydro-2H-pyran-4-yl)methanamine[1]
- Common Name: N-Benzyl-4-aminomethyltetrahydropyran[1]
- Molecular Formula:

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[1]

- Molecular Weight: 205.30 g/mol
- Key Structural Feature: Secondary amine flanked by a benzyl group and a (pyran-4-yl)methyl group.[1]

Synthesis & Purity Workflow

To understand the impurity profile, one must understand the genesis of the sample. The standard synthesis involves the reductive amination of benzaldehyde with (tetrahydro-2H-pyran-4-yl)methanamine.[1]

Process Logic Diagram (DOT)

The following flow illustrates the critical decision points where impurities (imines, bis-benzylated byproducts) are introduced.



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Figure 1: Reductive amination workflow.[1] The critical impurity to monitor by NMR is the tertiary amine (bis-benzylated product) if stoichiometry is not controlled.[1]

NMR Characterization Data

The following data distinguishes the target from its precursors and potential isomers.

H NMR Assignment Table (CDCl , 400 MHz)

The diagnostic signal for this compound is the doublet at ~2.55 ppm, corresponding to the methylene group attached to the pyran ring. In the non-spaced isomer (N-benzyl-4-aminotetrahydropyran), this signal is replaced by a methine multiplet at ~2.7 ppm.[1]

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Position	Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H	Phenyl	7.20 – 7.35	Multiplet (m)	5H	-	Characteristic aromatic envelope.[1]
Ph-C -N	Benzylic	3.78	Singlet (s)	2H	-	Diagnostic for N-benzyl group.[1]
Pyran-2,6-H	O-CH (eq)	3.96	dd / m	2H	~11, 4	Deshielded by Oxygen (Equatorial).[1]
Pyran-2,6-H	O-CH (ax)	3.38	td	2H	~11, 2	Deshielded by Oxygen (Axial).[1]
N-C -CH	Linker	2.55	Doublet (d)	2H	6.8	KEY IDENTITY PEAK.
Pyran-4-H	Methine	1.65 – 1.75	Multiplet (m)	1H	-	Shielded methine.[1]
Pyran-3,5-H	Ring CH	1.25 – 1.60	Multiplet (m)	4H	-	Overlapping ring protons.[1]
N-H	Amine	~1.5 - 2.0	Broad (br s)	1H	-	Variable; solvent/concentration dependent.[1]

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Note on Solvent Effects: In DMSO-d

, the benzylic singlet often shifts to ~3.70 ppm, and the amine proton may appear distinct if the sample is dry. In CDCl

, the NH is often broadened or exchanged.

Comparative Analysis: Target vs. Alternatives

This table validates why this specific NMR signature confirms the structure against similar "look-alike" molecules.

Feature	Target: Benzyl(oxan-4-ylmethyl)amine	Alternative: N-Benzyl-4-aminotetrahydropyran	Precursor: (Tetrahydro-2H-pyran-4-yl)methanamine
Structure	Ph-CH -NH-CH -Pyran	Ph-CH -NH-CH-Pyran	H N-CH -Pyran
Linker Signal	Doublet (2.55 ppm)	Triplet of triplets (2.6-2.8 ppm)	Doublet (2.39 ppm in DMSO)
Benzylic CH	Singlet (3.78 ppm)	Singlet (3.80 ppm)	Absent
Aromatic Region	Present (5H)	Present (5H)	Absent

Experimental Protocols

Protocol A: NMR Sample Preparation (Self-Validating)

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To ensure the "Linker Signal" (the doublet) is clearly resolved from the pyran ring protons:

- Mass: Weigh 10–15 mg of the amine oil/solid.
- Solvent: Dissolve in 0.6 mL CDCl

  (neutralized with basic alumina if the salt form is suspected, though free base is preferred for clear multiplicity).
- Shimming: Ensure linewidth is <1.0 Hz. Poor shimming will merge the Pyran-2,6-H

  (td) signals, obscuring the coupling constants.[1]
- Validation: Check the integration ratio of Aromatic (5H) : Benzylic (2H). It must be exactly 2.5:1. If the aromatic integral is higher, suspect excess benzaldehyde or bis-benzylation.[1]

Protocol B: Rapid Purity Check (TLC & GC-MS)

While NMR is definitive for structure, GC-MS is superior for detecting trace bis-benzylated impurities.[1]

- TLC System: 10% Methanol in Dichloromethane + 1% NH

  OH.[1]
  - Target R

    : ~0.4[1][2]
  - Bis-benzyl impurity R

    : ~0.8 (Much less polar).[1]
- GC-MS: The target will show a molecular ion

  and a base peak at

  (tropylium) or

  (N-benzylmethanimine fragment).[1]

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- To cite this document: BenchChem. [Definitive Characterization Guide: Benzyl(oxan-4-ylmethyl)amine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1326248/docs#definitive-characterization-guide-benzyl-oxan-4-ylmethyl-amine-1]

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